A Comparative Guide to Assessing Neosubstrate Degradation Induced by Thalidomide-Based PROTACs

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Compound of Interest

Compound Name:	*Thalidomide-5-O-C4-NH2 hydrochloride*
Cat. No.:	*B12386067*

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Proteolysis-targeting chimeras (PROTACs) have emerged as a revolutionary therapeutic modality, capable of hijacking the cell's ubiquitin-proteasome system to induce the degradation of specific proteins.[1] Thalidomide and its derivatives are frequently used to recruit the Cereblon (CRBN) E3 ubiquitin ligase, forming a ternary complex with the target protein, leading to its ubiquitination and subsequent degradation.[2][3] However, a critical aspect of developing thalidomide-based PROTACs is the assessment of "neosubstrate" degradation—the unintended degradation of proteins other than the primary target.[4] This guide provides a comprehensive comparison of key experimental methods to assess neosubstrate degradation, complete with detailed protocols and quantitative data to aid in the selection of the most appropriate assays for your research needs.

Mechanism of Action: Thalidomide-Based PROTACs

Thalidomide-based PROTACs are heterobifunctional molecules that consist of a ligand for the target protein, a linker, and a thalidomide-based ligand that binds to CRBN.[5] By bringing the

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target protein and the E3 ligase into close proximity, the PROTAC facilitates the formation of a ternary complex, leading to the polyubiquitination of the target protein and its subsequent degradation by the 26S proteasome.[2] This process can also lead to the degradation of naturally interacting partners of CRBN or other proteins, termed neosubstrates.

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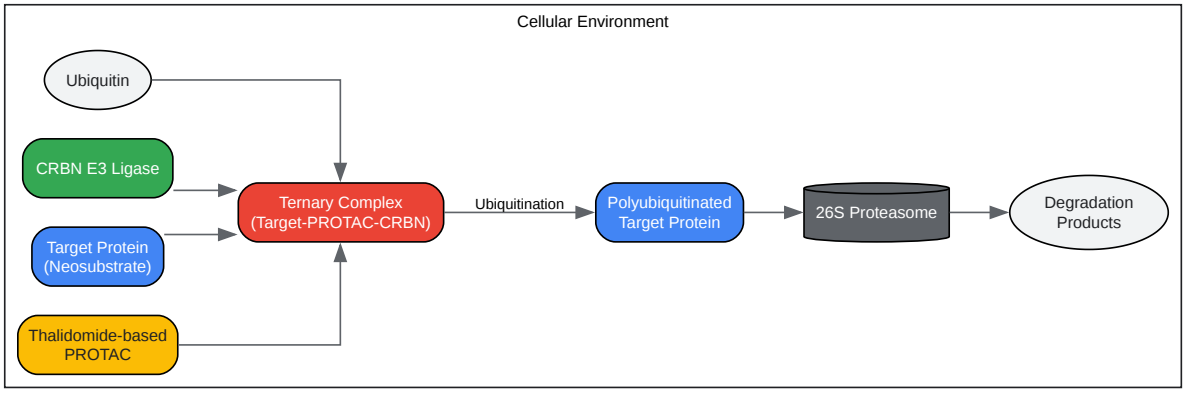

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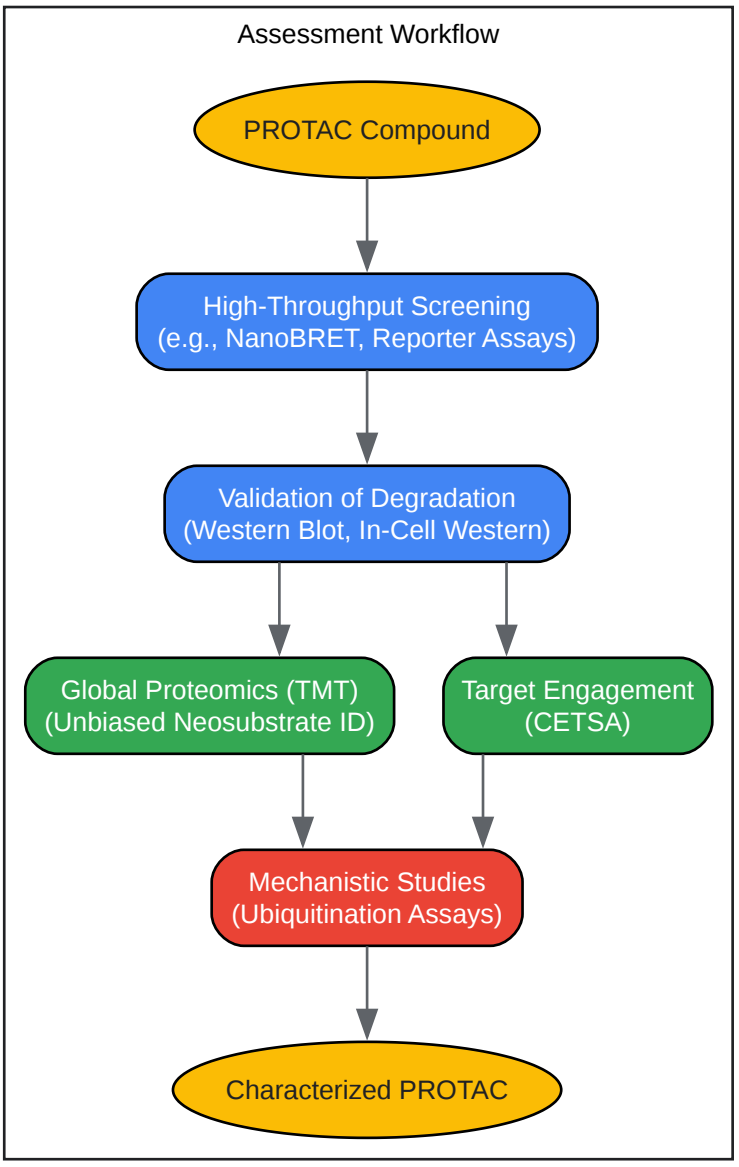

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